

Technical Guide: Physicochemical Properties of 1-(Tert-butyl)-4-iodobenzene

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Compound of Interest

Compound Name: 1-(Tert-butyl)-4-iodobenzene

Cat. No.: B1267037

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This technical guide provides a detailed overview of the molecular weight and density of **1-(tert-butyl)-4-iodobenzene**, a compound of interest in organic synthesis and pharmaceutical research. This document includes a summary of its key quantitative properties, detailed experimental protocols for their determination, and a visual representation of a standard experimental workflow.

Core Physicochemical Data

1-(Tert-butyl)-4-iodobenzene, with the CAS number 35779-04-5, is an aromatic organic compound. Its key physical properties are summarized in the table below.

Property	Value	Units	Notes
Molecular Weight	260.11[1][2][3][4]	g/mol	-
Density	1.468[1][3][5][6]	g/mL	at 25 °C

Experimental Protocols

The following sections detail the standard methodologies for determining the molecular weight and density of organic compounds like **1-(tert-butyl)-4-iodobenzene**.

Molecular Weight Determination via Mass Spectrometry

Mass spectrometry is a powerful analytical technique used to determine the molecular weight of a compound by measuring the mass-to-charge ratio (m/z) of its ions.^[1]

Methodology:

- **Sample Preparation:** A small sample of **1-(tert-butyl)-4-iodobenzene** is introduced into the mass spectrometer. For volatile compounds, this can be done by leaking the sample into the ion source.^{[5][7]}
- **Ionization:** The sample molecules are ionized, typically by bombarding them with a high-energy beam of electrons (Electron Ionization, EI).^{[1][5][7]} This process removes an electron from the molecule, creating a positively charged molecular ion (M^+).^{[1][5][7]}
- **Acceleration:** The newly formed ions are then accelerated by an electric field, which propels them into the mass analyzer.^[1]
- **Deflection/Separation:** The ions are subjected to a magnetic field, which deflects their path.^[1] The degree of deflection is inversely proportional to the mass-to-charge ratio of the ion; lighter ions are deflected more than heavier ones.^{[1][5][7]}
- **Detection:** A detector measures the number of ions at each m/z value.^[1]
- **Data Analysis:** The resulting mass spectrum plots the relative abundance of ions against their m/z ratio. The peak with the highest m/z value generally corresponds to the molecular ion, and its mass represents the molecular weight of the compound.^[1]

Density Determination via Pycnometry

A pycnometer, or specific gravity bottle, is a flask with a precise volume used for the accurate determination of the density of a liquid or a solid.^[8]

Methodology for Liquid Samples:

- **Tare Weight:** The clean and dry pycnometer with its stopper is weighed on an analytical balance to determine its empty mass (m_{pyc}).

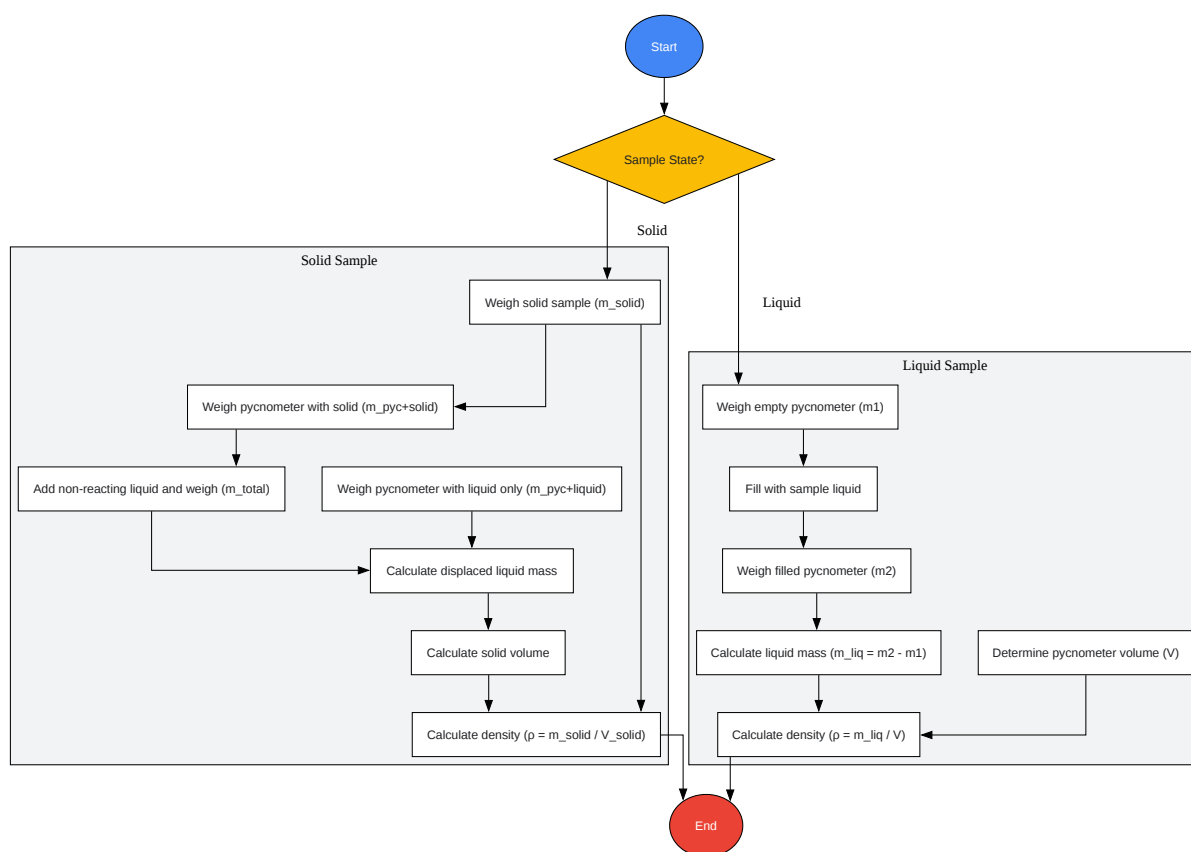
- **Calibration with Water:** The pycnometer is filled with distilled water of a known temperature and density (ρ_{water}). The stopper is inserted, and any excess water is carefully removed from the exterior. The filled pycnometer is weighed to get the mass of the pycnometer and water ($m_{\text{pyc+water}}$).
- **Volume Calculation:** The volume of the pycnometer (V_{pyc}) is calculated using the formula:
$$V_{\text{pyc}} = (m_{\text{pyc+water}} - m_{\text{pyc}}) / \rho_{\text{water}}$$
- **Sample Measurement:** The pycnometer is emptied, dried, and then filled with **1-(tert-butyl)-4-iodobenzene**. It is then weighed to obtain the mass of the pycnometer and the sample ($m_{\text{pyc+sample}}$).
- **Density Calculation:** The density of the sample (ρ_{sample}) is calculated as: $\rho_{\text{sample}} = (m_{\text{pyc+sample}} - m_{\text{pyc}}) / V_{\text{pyc}}$.

Methodology for Solid Samples:

- **Tare Weight:** The mass of the clean, dry, and empty pycnometer is determined (m_{pyc}).
- **Sample Weight:** A sample of solid **1-(tert-butyl)-4-iodobenzene** is added to the pycnometer, and the total mass is measured ($m_{\text{pyc+solid}}$). The mass of the solid is then ($m_{\text{solid}} = m_{\text{pyc+solid}} - m_{\text{pyc}}$).
- **Addition of Liquid:** A liquid of known density in which the solid is insoluble is added to the pycnometer, filling it completely. The mass of the pycnometer, solid, and liquid is then measured (m_{total}).
- **Final Weighing:** The pycnometer is emptied, cleaned, and filled only with the same liquid, and its mass is determined ($m_{\text{pyc+liquid}}$).
- **Density Calculation:** The density of the solid (ρ_{solid}) is calculated using the following formula: $\rho_{\text{solid}} = (m_{\text{solid}} * \rho_{\text{liquid}}) / (m_{\text{pyc+liquid}} - m_{\text{total}} + m_{\text{solid}})$.

Experimental Workflow Diagram

The following diagram illustrates a generalized workflow for determining the density of a substance using a pycnometer.



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Caption: Workflow for density determination using a pycnometer.

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